

Advanced Technical Guide: Applications of 4-Bromo-Butyrimidic Acid Ethyl Ester

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Compound of Interest

Compound Name: *4-Bromo-butyrimidic acid ethyl ester*

CAS No.: *503617-44-5*

Cat. No.: *B12447403*

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Executive Summary

4-Bromo-butyrimidic acid ethyl ester (often utilized as the hydrochloride salt, Ethyl 4-bromobutyrimidate HCl) is a specialized bifunctional reagent in organic synthesis and chemical biology. Its unique architecture combines an electrophilic imidate ester (reactive toward primary amines) with a distal alkyl bromide (reactive toward nucleophiles via S_N2).

This dual-reactivity profile makes it a critical intermediate for:

- **Heterocyclic Synthesis:** A primary precursor for 2-iminopyrrolidines (cyclic amidines), which serve as pharmacophores in nitric oxide synthase (NOS) inhibitors and thrombin inhibitors.
- **Bioconjugation:** A "charge-preserving" heterobifunctional crosslinker that introduces a reactive bromoalkyl handle to proteins while maintaining the positive charge of lysine residues.
- **Arginine Mimetics:** A synthetic building block for constructing rigid, cyclic analogs of the guanidino group found in arginine.

Part 1: Chemical Architecture & Mechanism

Structural Analysis

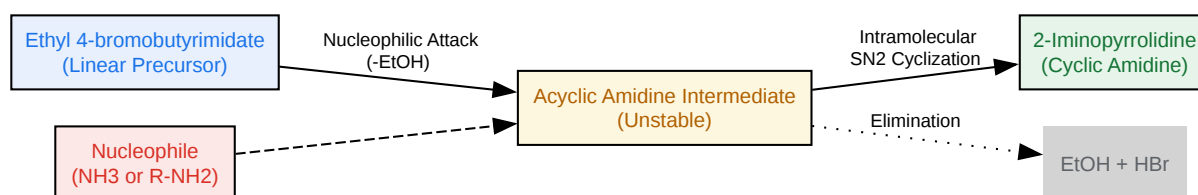
The molecule consists of a four-carbon chain terminating in two distinct electrophilic centers. Its utility stems from the differential reactivity of these groups, allowing for sequential, controlled functionalization.

- Proximal End (Imidate Ester): Reacts rapidly with primary amines () at pH 7–10 to form amidines. Unlike N-hydroxysuccinimide (NHS) esters, imidates react with amines to form a positively charged amidine bond, preserving the electrostatic character of the native protein or peptide.
- Distal End (Alkyl Bromide): A standard alkylating agent. It remains relatively stable under the mild conditions required for imidate reaction but can be activated for intramolecular cyclization or intermolecular crosslinking with thiols () or other nucleophiles.

The "Cyclization" Mechanism (Intramolecular Trapping)

The most potent application of this reagent is its ability to undergo intramolecular cyclization. When reacted with ammonia or a primary amine, the intermediate amidine possesses a nucleophilic nitrogen that can displace the terminal bromine, forming a 5-membered ring (pyrrolidine scaffold).

DOT Diagram: Mechanism of Cyclization to 2-Iminopyrrolidine



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Caption: Reaction pathway showing the conversion of the linear imidate to a cyclic 2-iminopyrrolidine scaffold via an amidine intermediate.

Part 2: Primary Applications

Synthesis of Pharmacologically Active Heterocycles

The reagent is the preferred starting material for synthesizing 2-substituted pyrrolines and 2-iminopyrrolidines. These structures are bioisosteres of the guanidino group and are crucial in drug design.

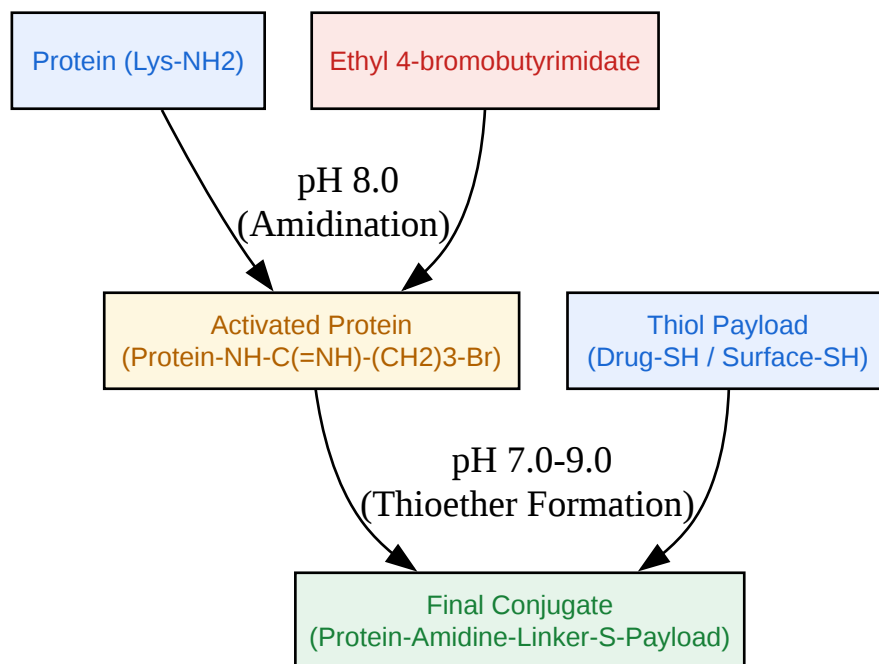
- **Nitric Oxide Synthase (NOS) Inhibitors:** Compounds like L-NIL (L-N6-(1-iminoethyl)lysine) and its cyclic analogs rely on the amidine moiety to bind to the heme active site of NOS enzymes. **4-Bromo-butyrimidic acid ethyl ester** allows for the synthesis of constrained analogs where the amidine is part of a pyrrolidine ring, improving selectivity for specific NOS isoforms (iNOS vs. eNOS).
- **Thrombin Inhibitors:** The cyclic amidine structure mimics the arginine side chain of the substrate, allowing the inhibitor to dock into the S1 specificity pocket of thrombin.

Bioconjugation: Heterobifunctional Crosslinking

In proteomics and antibody-drug conjugate (ADC) development, preserving the solubility and isoelectric point (pI) of a protein is vital.

- **Charge Retention:** Traditional crosslinkers (like NHS-esters) convert positively charged amines (Lys) to neutral amides. This can cause protein precipitation. Ethyl 4-bromobutyrimidate converts Lys amines to amidines, which remain protonated and positively charged at physiological pH.
- **Workflow:**
 - **Step 1 (Amidination):** React protein with reagent at pH 8.0. The imidate modifies Lys residues, attaching a 4-bromobutyl tail.
 - **Step 2 (Alkylation):** The bromo-functionalized protein is reacted with a sulfhydryl-containing drug, peptide, or surface (forming a stable thioether bond).

DOT Diagram: Protein Crosslinking Workflow



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Caption: Two-step bioconjugation strategy using Ethyl 4-bromobutyrimidate to link lysine residues to thiol-containing payloads.

Part 3: Experimental Protocols

Synthesis of Ethyl 4-Bromobutyrimidate HCl (Pinner Synthesis)

Note: This reagent is moisture-sensitive and is often synthesized fresh or stored under argon.

Reagents: 4-Bromobutyronitrile, Absolute Ethanol, Dry HCl gas. Reaction:

- Preparation: Dissolve 0.1 mol of 4-bromobutyronitrile in 0.11 mol of absolute ethanol.
- Acidification: Cool the solution to 0°C in an ice bath. Slowly bubble dry HCl gas into the mixture until saturation (approx. 1 hour). Exclude moisture strictly (use a drying tube).
- Crystallization: Seal the flask and store at 4°C for 24–48 hours. The imidate ester hydrochloride will crystallize as a white, hygroscopic solid.

- Purification: Precipitate fully by adding dry diethyl ether. Filter rapidly under nitrogen. Wash with dry ether.
- Storage: Store in a desiccator at -20°C. Critical: Hydrolysis to the ester (Ethyl 4-bromobutyrate) occurs rapidly in moist air.

Protocol for Synthesis of 2-Iminopyrrolidine

- Dissolution: Dissolve Ethyl 4-bromobutyrimidate HCl (1 eq) in dry methanol.
- Ammonolysis: Bubble dry ammonia gas or add a solution of methanolic ammonia (2 eq) at 0°C.
- Cyclization: Allow the mixture to warm to room temperature and stir for 4–12 hours. The initial amidine formation is followed by spontaneous intramolecular displacement of the bromide.
- Workup: Evaporate solvent. The residue contains the 2-iminopyrrolidine hydrobromide. Neutralize with base (e.g., NaOMe) if the free base is required, though the salt is more stable.

Part 4: Safety & Stability (E-E-A-T)

- Hydrolysis Risk: Imidate esters are labile. In aqueous solution, they compete between reaction with amines (amidination) and hydrolysis (forming esters). High pH (>10) favors hydrolysis; low pH (<7) inhibits amine reactivity. Optimal pH is 8.0–9.0.
- Toxicity: As an alkylating agent (alkyl bromide), the reagent is a potential mutagen. Handle with gloves and in a fume hood.
- Storage: Must be kept desiccated at -20°C. If the solid turns into a liquid or smells strongly of fruity esters, it has hydrolyzed and is useless for amidination.

References

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